

Commercial availability and suppliers of 2-((Trimethylsilyl)ethynyl)nicotinaldehyde

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Compound of Interest

Compound Name: 2-((Trimethylsilyl)ethynyl)nicotinaldehyde

Cat. No.: B1316033

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Technical Guide: 2-((Trimethylsilyl)ethynyl)nicotinaldehyde

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-((Trimethylsilyl)ethynyl)nicotinaldehyde is a substituted pyridine derivative characterized by the presence of a trimethylsilyl-protected ethynyl group at the 2-position and a formyl (aldehyde) group at the 3-position of the pyridine ring. This compound belongs to the class of silylated acetylenic aldehydes, which are versatile building blocks in organic synthesis. The trimethylsilyl group serves as a protecting group for the terminal alkyne, allowing for selective reactions at other positions of the molecule. The aldehyde functionality and the alkyne moiety make it a potentially valuable precursor for the synthesis of more complex heterocyclic compounds with potential applications in medicinal chemistry and materials science.

Commercial Availability and Suppliers

2-((Trimethylsilyl)ethynyl)nicotinaldehyde is available from commercial suppliers as a research chemical. It is important to note that this compound is intended for research and development purposes only.

Table 1: Commercial Suppliers of 2-((Trimethylsilyl)ethynyl)nicotinaldehyde

Supplier	CAS Number	Molecular Formula	Molecular Weight	Purity	Additional Information
BLD Pharm[1]	222167-42-2	C ₁₁ H ₁₃ NOSi	203.31 g/mol	Varies by batch	Often requires cold-chain transportation .

Physicochemical Data

A summary of the key physicochemical properties of 2-((Trimethylsilyl)ethynyl)nicotinaldehyde is presented below.

Table 2: Physicochemical Properties of 2-((Trimethylsilyl)ethynyl)nicotinaldehyde

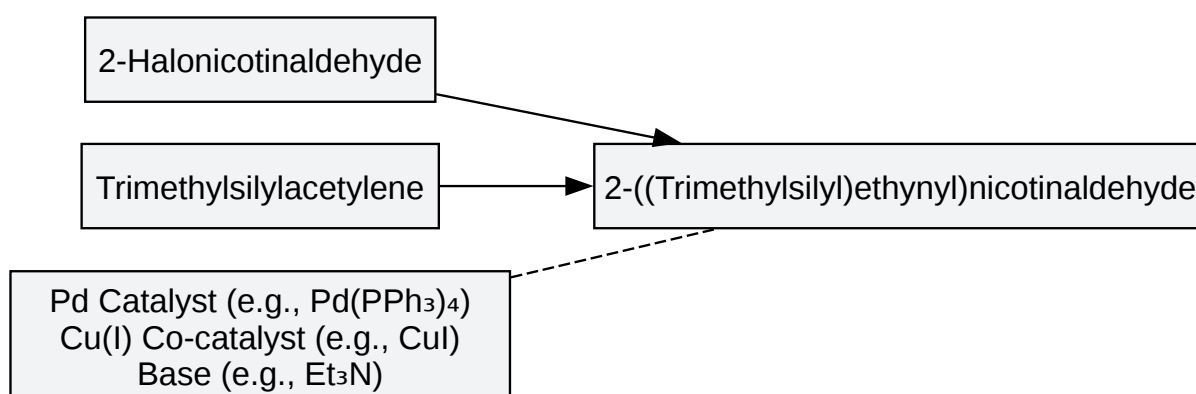
Property	Value	Source
CAS Number	222167-42-2	BLD Pharm[1]
Molecular Formula	C ₁₁ H ₁₃ NOSi	BLD Pharm[1]
Molecular Weight	203.31 g/mol	BLD Pharm[1]
IUPAC Name	2-((trimethylsilyl)ethynyl)pyridine-3-carbaldehyde	-
Appearance	Not specified	-
Solubility	Not specified	-
Melting Point	Not specified	-
Boiling Point	Not specified	-

Synthesis and Experimental Protocols

A detailed, peer-reviewed experimental protocol for the synthesis of **2-((Trimethylsilyl)ethynyl)nicotinaldehyde** is not readily available in the public domain. However, based on the structure of the molecule, a plausible synthetic route is the Sonogashira coupling reaction. This palladium-catalyzed cross-coupling reaction is a well-established method for the formation of carbon-carbon bonds between a terminal alkyne and an aryl or vinyl halide.

Proposed Synthetic Pathway: Sonogashira Coupling

The synthesis of **2-((Trimethylsilyl)ethynyl)nicotinaldehyde** would likely involve the coupling of a 2-halo-3-nicotinaldehyde (where the halogen is typically bromine or iodine) with trimethylsilylacetylene.



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Caption: Proposed Sonogashira coupling for the synthesis of **2-((Trimethylsilyl)ethynyl)nicotinaldehyde**.

General Experimental Protocol for Sonogashira Coupling (Hypothetical)

Disclaimer: The following is a general, hypothetical protocol based on known Sonogashira reaction conditions and has not been specifically optimized for the synthesis of **2-((Trimethylsilyl)ethynyl)nicotinaldehyde**. Researchers should conduct their own optimization and safety assessments.

Materials:

- 2-Bromo-3-nicotinaldehyde (or 2-Iodo-3-nicotinaldehyde)
- Trimethylsilylacetylene
- Palladium catalyst (e.g., Tetrakis(triphenylphosphine)palladium(0))
- Copper(I) iodide (CuI)
- Amine base (e.g., Triethylamine or Diisopropylamine)
- Anhydrous solvent (e.g., Toluene, THF, or DMF)

Procedure:

- To a dried reaction flask under an inert atmosphere (e.g., nitrogen or argon), add the 2-halonicotinaldehyde, palladium catalyst, and copper(I) iodide.
- Add the anhydrous solvent and the amine base, and stir the mixture until all solids are dissolved.
- Slowly add trimethylsilylacetylene to the reaction mixture.
- The reaction is typically stirred at room temperature or gently heated, and the progress is monitored by an appropriate analytical technique (e.g., TLC or GC-MS).
- Upon completion, the reaction mixture is worked up by filtering off the catalyst, followed by extraction and purification of the product, usually by column chromatography.

Applications in Research and Drug Discovery

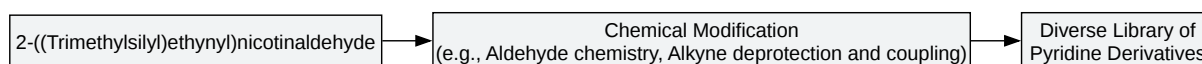
Currently, there is a lack of publicly available scientific literature detailing the specific biological activities, involvement in signaling pathways, or direct applications in drug discovery programs for **2-((Trimethylsilyl)ethynyl)nicotinaldehyde**.

While no specific data exists for this compound, the structural motifs present suggest potential areas of investigation for researchers:

- **Scaffold for Library Synthesis:** The aldehyde and the protected alkyne functionalities provide two reactive handles for further chemical modifications, making it a suitable starting material for the synthesis of a library of diverse pyridine-based compounds.
- **Precursor to Biologically Active Molecules:** Pyridine and alkyne moieties are present in numerous biologically active compounds and approved drugs. This molecule could serve as a key intermediate in the synthesis of novel therapeutic agents.

Signaling Pathways and Logical Relationships

As there is no available data on the biological effects of **2-((Trimethylsilyl)ethynyl)nicotinaldehyde**, no signaling pathway diagrams can be constructed at this time. The logical relationship for its utility is primarily as a chemical building block.



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References

- 1. 222167-42-2|2-((Trimethylsilyl)ethynyl)nicotinaldehyde|BLD Pharm [bldpharm.com]
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